

An In-depth Technical Guide to 1,2-Bis(3,4-dimethylphenyl)ethane

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Compound of Interest

Compound Name: 1,2-Bis(3,4-dimethylphenyl)ethane

CAS No.: 34101-86-5

Cat. No.: B1581589

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A Note on Isomeric Specificity: It is critical to distinguish between **1,2-Bis(3,4-dimethylphenyl)ethane** (CAS: 34101-86-5), the primary subject of this guide, and its isomer, 1,1-Bis(3,4-dimethylphenyl)ethane (CAS: 1742-14-9). Publicly available data for the 1,2-isomer is limited. Therefore, this guide will synthesize the known information for the 1,2-isomer and, where data is absent, provide information on the 1,1-isomer for comparative purposes and to offer a broader understanding of this chemical class. All data pertaining to the 1,1-isomer will be explicitly identified.

Chemical Identity and Physical Properties

1,2-Bis(3,4-dimethylphenyl)ethane, also known as 1,2-Di(3,4-xylyl)ethane, is a substituted aromatic hydrocarbon. Its structure features a central ethane bridge connecting two 3,4-dimethylphenyl (3,4-xylyl) groups. This symmetrical arrangement influences its physical properties and potential applications.

Figure 1: Chemical structures of the 1,2- and 1,1- isomers.

A summary of the key physical and chemical properties for both isomers is presented below for direct comparison.

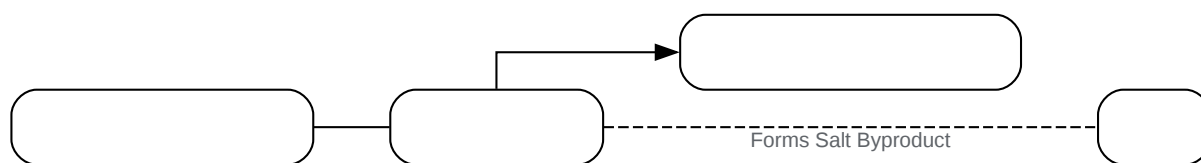
Property	1,2-Bis(3,4-dimethylphenyl)ethane	1,1-Bis(3,4-dimethylphenyl)ethane
CAS Number	34101-86-5	1742-14-9
Molecular Formula	C ₁₈ H ₂₂	C ₁₈ H ₂₂
Molecular Weight	238.37 g/mol	238.37 g/mol [1]
Appearance	White to yellow to orange powder/crystal	Liquid
Melting Point	92.0 to 96.0 °C	8 °C (lit.)[2]
Boiling Point	Not available	333 °C (lit.)[2]
Flash Point	Not available	163 °C (lit.)[2]
Density	Not available	0.948 g/cm ³ [3]
Synonyms	1,2-Di(3,4-xylyl)ethane	1,1-Di-3,4-xylylethane, 4,4'-(Ethane-1,1-diyl)bis(1,2-dimethylbenzene)[1]

Synthesis and Reactivity

While specific, detailed laboratory procedures for the synthesis of **1,2-Bis(3,4-dimethylphenyl)ethane** are not readily available in the searched literature, a plausible and common method for creating such 1,2-diarylethanes is through the reductive coupling of corresponding benzyl halides. One such established method is the Wurtz coupling reaction.[4]
[5]

Proposed Synthetic Pathway: Wurtz Coupling

This reaction involves the treatment of two molecules of a benzyl halide with a metal, typically sodium, to form a new carbon-carbon bond between the benzylic carbons.



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Sources

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1,2-Bis(3,4-dimethylphenyl)ethane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1581589/docs#an-in-depth-technical-guide-to-1-2-bis-3-4-dimethylphenyl-ethane>]

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